

Personal protective equipment for handling 1,3,5-Undecatriene

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Compound of Interest

Compound Name: 1,3,5-Undecatriene

Cat. No.: B019402

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Essential Safety and Handling Guide for 1,3,5-Undecatriene

This document provides immediate safety, handling, and disposal protocols for **1,3,5-Undecatriene**, designed for researchers and drug development professionals. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing exposure risk.

Chemical and Physical Properties

1,3,5-Undecatriene is a colorless to light yellow, volatile liquid.^{[1][2]} It is classified as a combustible liquid and presents a significant aspiration hazard.^{[3][4]} Understanding its properties is the first step toward safe handling.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₈	[1][3]
Molecular Weight	150.26 g/mol	[1][3]
Flash Point	~66 °C (151 °F)	[1][5]
Boiling Point	~88 °C @ 1 mmHg	[1]
Density	~0.79 - 0.80 g/mL at 25 °C	[1][6]
Hazards	Aspiration Hazard (Category 1), Skin Irritation (Category 2), Acutely Toxic to Aquatic Life	[2][3]

Operational Plan for Handling 1,3,5-Undecatriene

A systematic approach is essential when working with this compound. The following procedural steps provide a direct guide for safe operational workflow.

Pre-Handling and Area Preparation

- Ventilation: All handling must occur in a well-ventilated area, preferably inside a certified chemical fume hood.[3]
- Ignition Sources: Ensure the work area is free of heat, sparks, open flames, and other ignition sources.[4][7] Use only non-sparking tools and explosion-proof equipment.[3][8]
- Safety Equipment: Locate and verify the functionality of the nearest safety shower and eyewash station before beginning work.
- Spill Kit: Have a chemical spill kit rated for flammable liquids readily accessible.

Required Personal Protective Equipment (PPE)

A multi-layered PPE approach is required to prevent skin, eye, and respiratory exposure.

- Hand Protection: Wear chemical-impermeable gloves.[3] Given that **1,3,5-Undecatriene** causes skin irritation, selecting the correct glove material (e.g., Nitrile, Neoprene) is critical.

[3][9] Always consult the glove manufacturer's resistance chart and dispose of gloves immediately after contamination.

- Eye and Face Protection: Chemical safety goggles are mandatory.[10] For procedures with a higher risk of splashing, use a full-face shield in addition to goggles.[9][11]
- Protective Clothing: Wear a flame-resistant lab coat or chemical-resistant coveralls.[4][10] Ensure clothing provides full coverage.
- Respiratory Protection: If working outside a fume hood or if aerosolization is possible, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.[3][4] A full-face respirator may be necessary if exposure limits are exceeded.[3]

Step-by-Step Handling Procedure

- Grounding: When transferring the chemical between containers, ground and bond all equipment to prevent static electricity buildup.[7][8]
- Dispensing: Use a syringe or pipette for transfers to minimize vapor release. Avoid pouring directly from large containers.
- Containment: Keep containers tightly sealed when not in use.[12]
- Heating: If heating is required, use a controlled heating mantle or water bath. Do not use an open flame.
- Post-Handling: After use, securely seal the primary container and store it in a cool, well-ventilated, designated area away from incompatible materials.[3][12]

Emergency and Spill Response

- Minor Spill: For a small spill inside a fume hood, absorb the material with an inert absorbent (e.g., vermiculite, dry sand). Place the contaminated absorbent into a sealed, labeled container for hazardous waste disposal.[8]
- Major Spill: Evacuate the area immediately. Alert laboratory personnel and safety officers. Prevent the spill from entering drains.[3]

- Skin Contact: Immediately remove all contaminated clothing.[4] Wash the affected skin area with soap and plenty of water for at least 15 minutes.[3] Seek medical attention if irritation occurs.[4]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[3] Remove contact lenses if present and easy to do.[4] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[3] This substance is an aspiration hazard and may be fatal if it enters the airways.[3] Seek immediate emergency medical help.

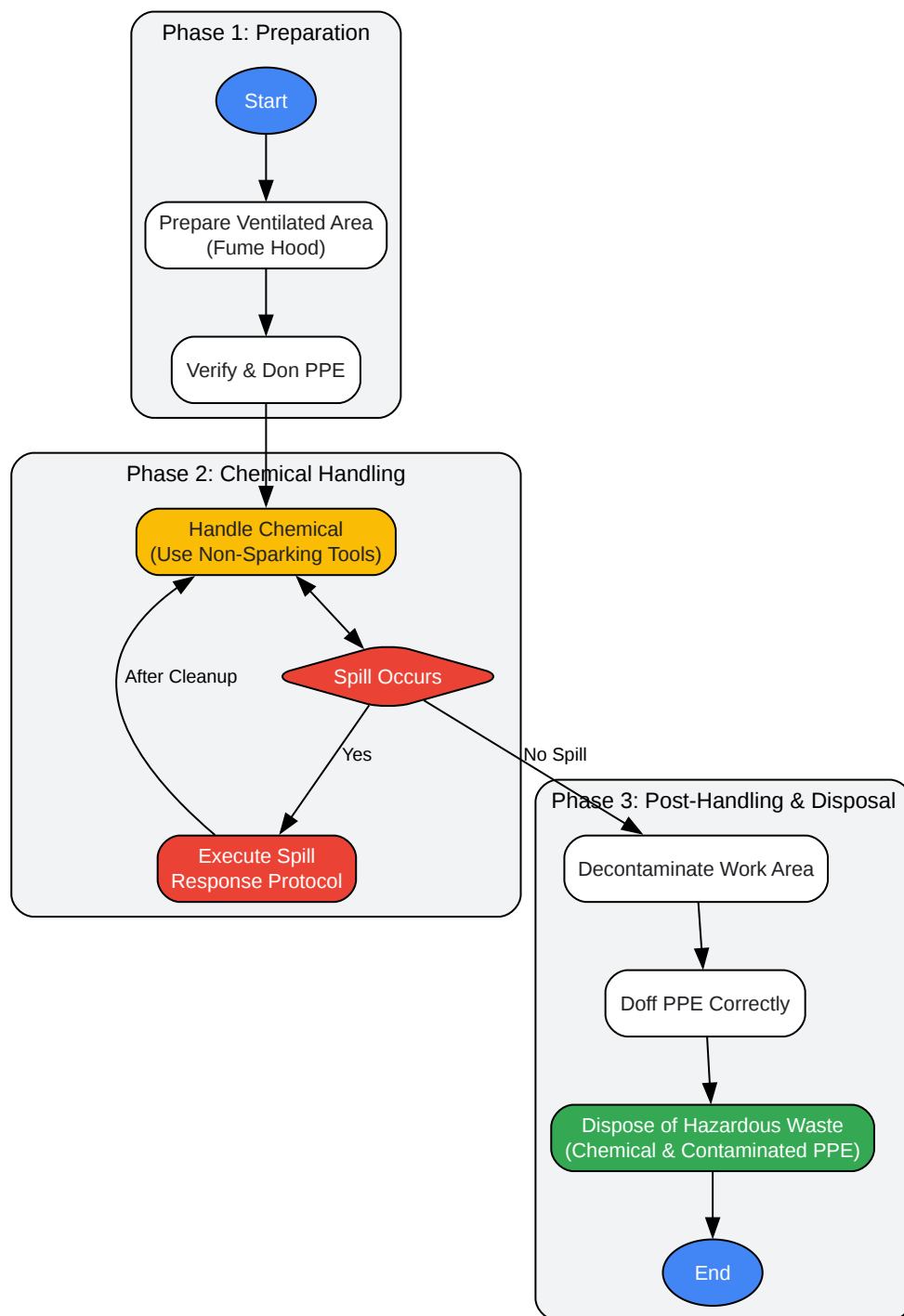
Decontamination and Disposal Plan

- Waste Segregation: All materials contaminated with **1,3,5-Undecatriene**, including gloves, absorbent materials, and empty containers, must be treated as hazardous waste.[12]
- Containerization: Place all waste into a suitable, sealed, and clearly labeled container. Liners may be used, but be aware they may retain product residue.[12]
- Disposal: Dispose of the chemical waste through a licensed chemical destruction facility or via controlled incineration with flue gas scrubbing.[3] Do not discharge into sewer systems or waterways, as the substance is very toxic to aquatic life.[2][3] Follow all applicable local, state, and federal regulations for hazardous waste disposal.[12]

Chemical Handling Workflow

The following diagram illustrates the logical flow for safely handling **1,3,5-Undecatriene** from preparation to final disposal.

Workflow for Handling 1,3,5-Undecatriene

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Caption: A workflow diagram for the safe handling of **1,3,5-Undecatriene**.

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